ZK824859 Hydrochloride: An Overview of Publicly Available Solubility and Stability Data

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Compound of Interest

Compound Name:	*ZK824859 hydrochloride*
Cat. No.:	*B15574232*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide synthesizes the currently available public information regarding the solubility and stability of **ZK824859 hydrochloride**. Despite a comprehensive search of scientific literature and supplier databases, detailed quantitative data and specific experimental protocols for this compound remain largely proprietary. This document presents the accessible qualitative information and provides a general framework for assessing such properties in a research and development context.

Core Physicochemical Properties

ZK824859 hydrochloride is a research compound with the molecular formula C23H24Cl2F2N2O4 and a molecular weight of approximately 501.35 g/mol . It is typically supplied as a solid powder.

Solubility Profile

Quantitative solubility data for **ZK824859 hydrochloride** in various solvents is not publicly available. However, information from chemical suppliers consistently indicates its solubility in dimethyl sulfoxide (DMSO).

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Table 1: Qualitative Solubility of **ZK824859 Hydrochloride**

Solvent	Solubility
DMSO	Soluble[1]

Experimental Protocol: General Method for Solubility Determination

While a specific protocol for **ZK824859 hydrochloride** is unavailable, a common method for determining the solubility of a compound is the shake-flask method.

- Preparation: A supersaturated solution of the compound is prepared by adding an excess amount of the solid to the solvent of interest (e.g., water, buffers at various pH, organic solvents).
- Equilibration: The mixture is agitated (e.g., using a shaker) at a constant temperature for a defined period (typically 24-72 hours) to ensure equilibrium is reached.
- Separation: The undissolved solid is removed from the solution by centrifugation and/or filtration.
- Quantification: The concentration of the dissolved compound in the clear supernatant/filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Reporting: The solubility is typically reported in units of mg/mL or molarity (mol/L).

Stability Profile

Detailed stability studies for **ZK824859 hydrochloride** are not published. The available information is limited to recommended storage conditions for the solid compound.

Table 2: Recommended Storage Conditions and Stability for Solid **ZK824859 Hydrochloride**

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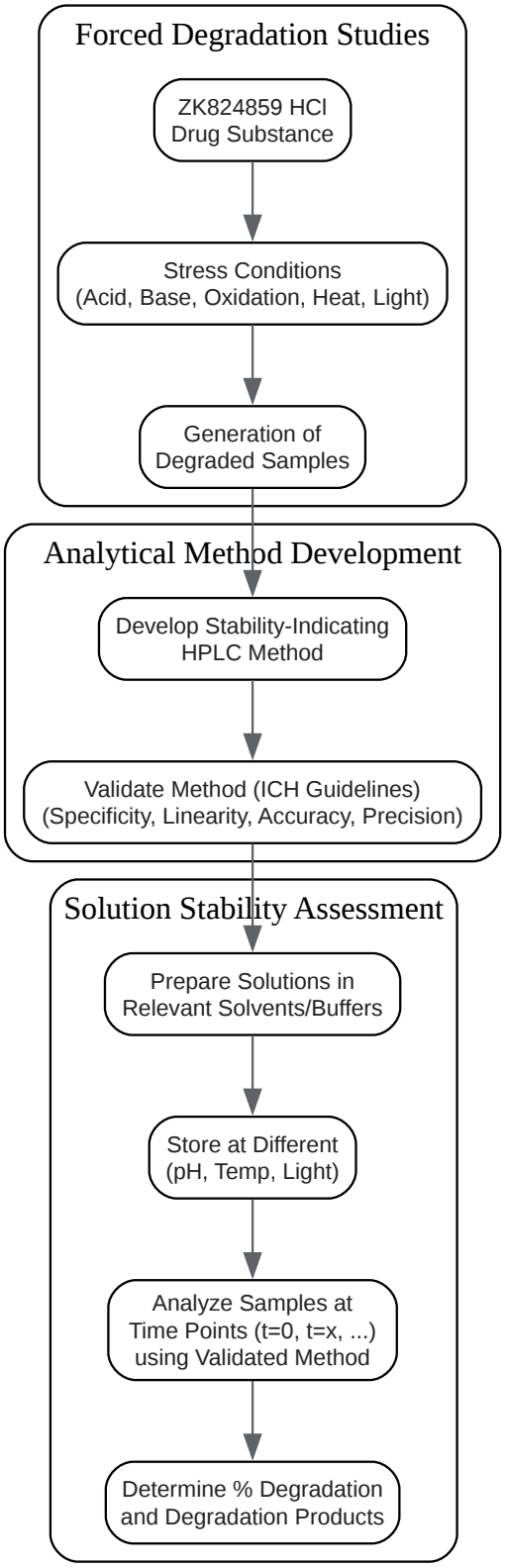
Condition	Temperature	Duration	Shelf Life
Short-term	0 - 4 °C	Days to weeks	Not specified
Long-term	-20 °C	Months to years	>3 years if stored properly[1]

It is also recommended to keep the compound dry and protected from light[1]. The stability of **ZK824859 hydrochloride** in solution, particularly in aqueous buffers or cell culture media, has not been publicly documented.

Experimental Protocol: General Approach for Forced Degradation and Stability Studies

Forced degradation studies are essential for developing stability-indicating analytical methods and understanding a compound's degradation pathways. A typical workflow is outlined below.

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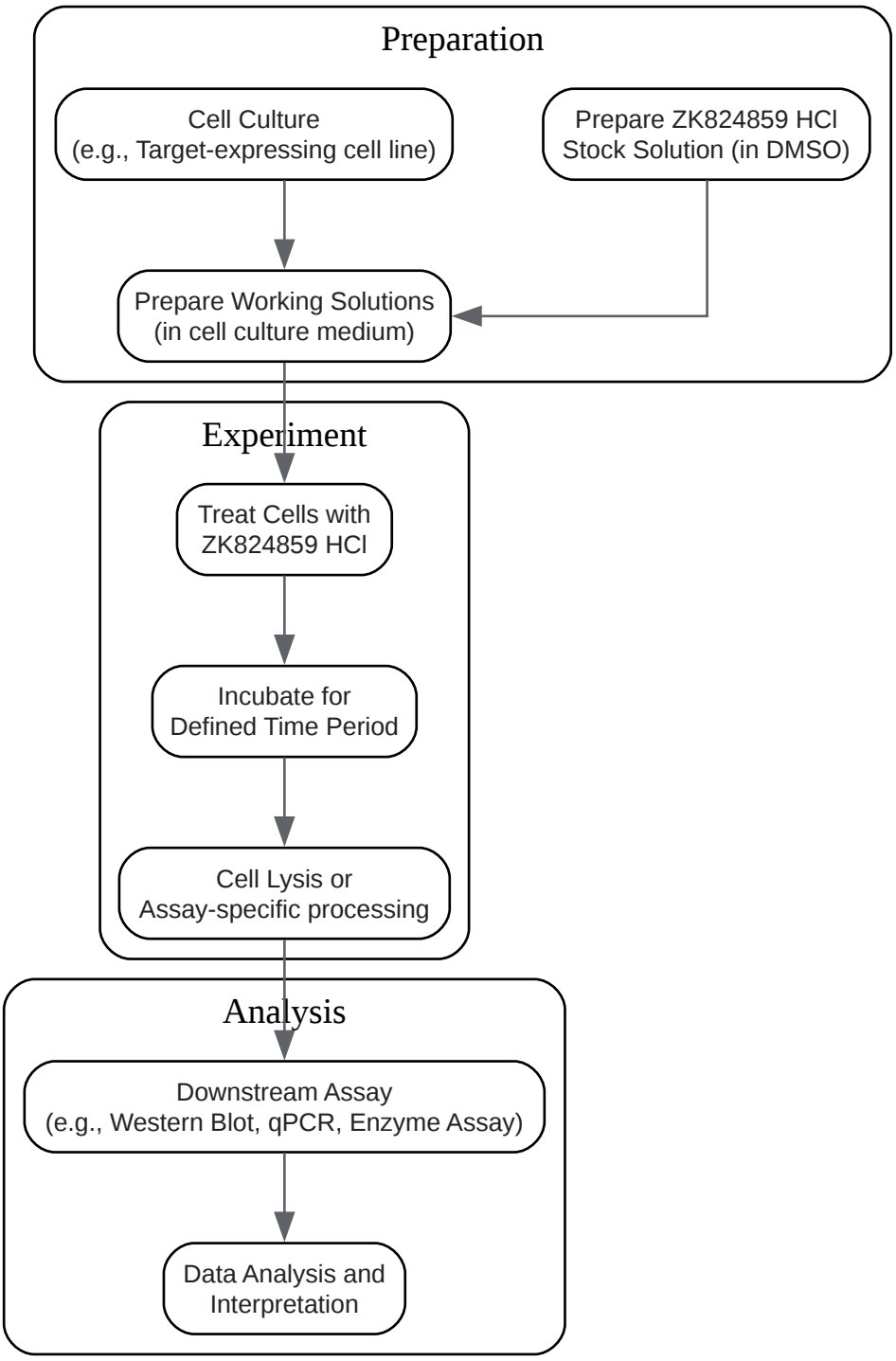
Caption: General workflow for assessing the stability of a drug substance.

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Signaling Pathway and Experimental Workflows

As **ZK824859 hydrochloride** is a research chemical, its mechanism of action and involvement in specific signaling pathways would be the subject of investigation. A diagram illustrating a generic cell-based experimental workflow to assess the effect of a compound is provided below.

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Caption: A generic workflow for in vitro cell-based experiments.

Conclusion

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The publicly available data on the solubility and stability of **ZK824859 hydrochloride** is currently limited to qualitative information. The compound is known to be soluble in DMSO and is stable as a solid for over three years when stored at -20°C. For detailed research and development purposes, it is imperative that researchers conduct their own comprehensive solubility and stability studies using validated analytical methods. The general protocols and workflows provided in this guide can serve as a foundational framework for such investigations.

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References

- 1. ZK824859 hydrochloride (2271122-53-1 free base) [cymitquimica.com]
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